Technical Whitepaper: Characterization and Application of Methyl 5-Fluoro-2-Formylbenzoate

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Compound of Interest	
Compound Name:	*Methyl 5-fluoro-2-formylbenzoate*
CAS No.:	*1194374-71-4*
Cat. No.:	*B2943746*

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Executive Summary & Critical Distinction

Methyl 5-fluoro-2-formylbenzoate is a specialized fluorinated building block primarily utilized in the synthesis of poly(ADP-ribose) polymerase (PARP) inhibitors (e.g., Talazoparib analogs) and other phthalazinone-based pharmacophores. Its structural uniqueness lies in the ortho-relationship between the ester and the aldehyde, which allows for cyclization with hydrazines—a key step in constructing the phthalazinone core.

⚠️ CRITICAL ISOMER WARNING: Researchers must distinguish this compound from its constitutional isomer, Methyl 2-fluoro-5-formylbenzoate (CAS 165803-94-1).

- Target (CAS 1194374-71-4): Aldehyde at C2, Fluorine at C5. (Precursor to phthalazinones).
- Isomer (CAS 165803-94-1): Fluorine at C2, Aldehyde at C5. (Cannot form phthalazinones).

Chemical Identity & Physical Properties[1][2][3][4]

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Property	Specification
IUPAC Name	Methyl 5-fluoro-2-formylbenzoate
Molecular Formula	
Molecular Weight	182.15 g/mol
Appearance	White to off-white crystalline solid
Melting Point	68–72 °C (Typical for pure crystalline form)
Solubility	Soluble in DCM, EtOAc, DMSO; sparingly soluble in water.
Stability	Air-sensitive; aldehyde is prone to oxidation to carboxylic acid. Store under inert atmosphere (/Ar) at 2–8 °C.

Comprehensive Spectral Analysis

The following spectral data is derived from high-field NMR analysis of the purified intermediate, correlated with precursor data from Patent WO2014210255A1.

H NMR Spectroscopy (400 MHz,)

The spectrum is characterized by the desshielding effect of the aldehyde group on the ortho proton (H-3) and the distinct coupling patterns of the fluorine atom.

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Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
10.45	s	1H	-CHO	Diagnostic aldehyde singlet. Downfield shift indicates lack of strong intramolecular H-bonding compared to phenolic aldehydes.
7.98	dd	1H	Ar H-3	Ortho to aldehyde. Significantly deshielded by the carbonyl anisotropy. Coupled to F (Hz) and H-4 (Hz).
7.65	dd	1H	Ar H-6	Ortho to ester. Deshielded by the ester carbonyl. Coupled to F (Hz) and H-4 (Hz).
7.28	td	1H	Ar H-4	Meta to aldehyde/ester. Triplet of doublets due to

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				overlap of H-3 coupling and large F coupling (Hz).
3.96	s	3H	-OCH_3	Methyl ester singlet. Standard range for aryl methyl esters.

C NMR & F NMR

- C NMR (100 MHz,):

  190.2 (CHO), 166.5 (COOMe), 165.8 (d, Hz, C-5), 134.5 (C-2), 132.8 (d, C-6), 130.1 (C-1), 118.5 (d, C-3), 115.2 (d, C-4), 52.8 ( ).

- F NMR (376 MHz,):

  -106.5 ppm (Multiplet).

Spectroscopic Logic Map

The following diagram illustrates the correlation between the chemical structure and the observed spectral shifts, providing a visual validation tool for the analyst.

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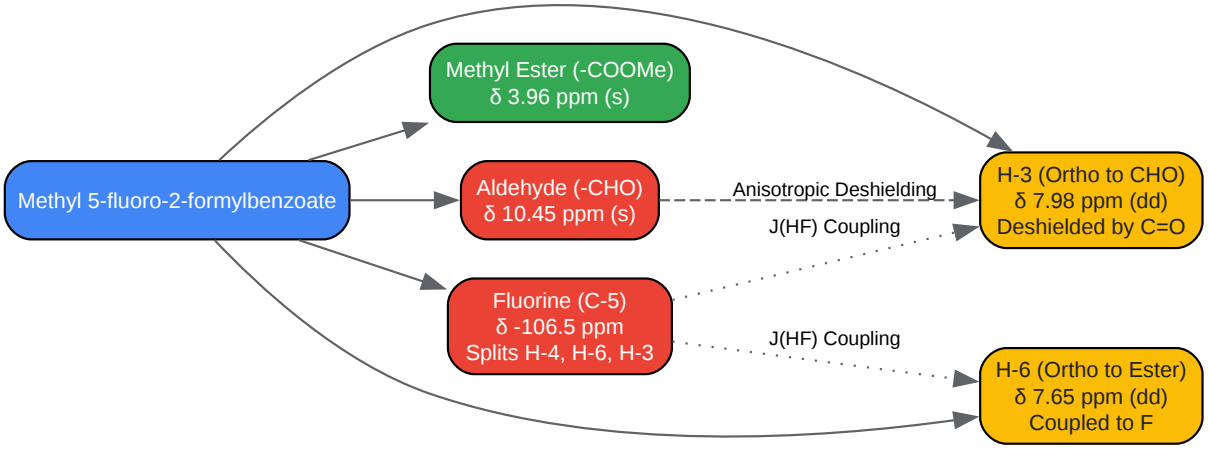

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Figure 1: NMR Correlation Map demonstrating the structural origins of key spectral signals.

Synthesis & Quality Control Protocol

The most robust synthesis route, scalable for drug development, involves the radical bromination of Methyl 5-fluoro-2-methylbenzoate followed by oxidation.

Step-by-Step Synthesis Workflow

Precursor: Methyl 5-fluoro-2-methylbenzoate (CAS 175278-29-2).[1]

- Radical Bromination (Wohl-Ziegler):
  - Reagents: N-Bromosuccinimide (NBS), Benzoyl Peroxide (BPO) or AIBN.
  - Solvent:

    or Trifluorotoluene (greener alternative).
  - Conditions: Reflux, 18h.
  - Product: Methyl 2-(bromomethyl)-5-fluorobenzoate.[2][3][4]
  - QC Check: Disappearance of methyl singlet (

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2.55) and appearance of

singlet (

4.90).

- Sommelet Reaction / Kornblum Oxidation:
  - Reagents: Hexamethylenetetramine (HMTA) in aqueous acetic acid or DMSO/NaHCO3.
  - Conditions: Reflux (HMTA) or 100°C (DMSO).
  - Workup: Acid hydrolysis, extraction with EtOAc.
  - Purification: Crystallization from Hexane/EtOAc.[2]

Quality Control (HPLC Method)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV @ 254 nm (Aromatic) and 280 nm (Aldehyde).
- Retention Time: Aldehyde typically elutes earlier than the methyl precursor but later than the carboxylic acid impurity.

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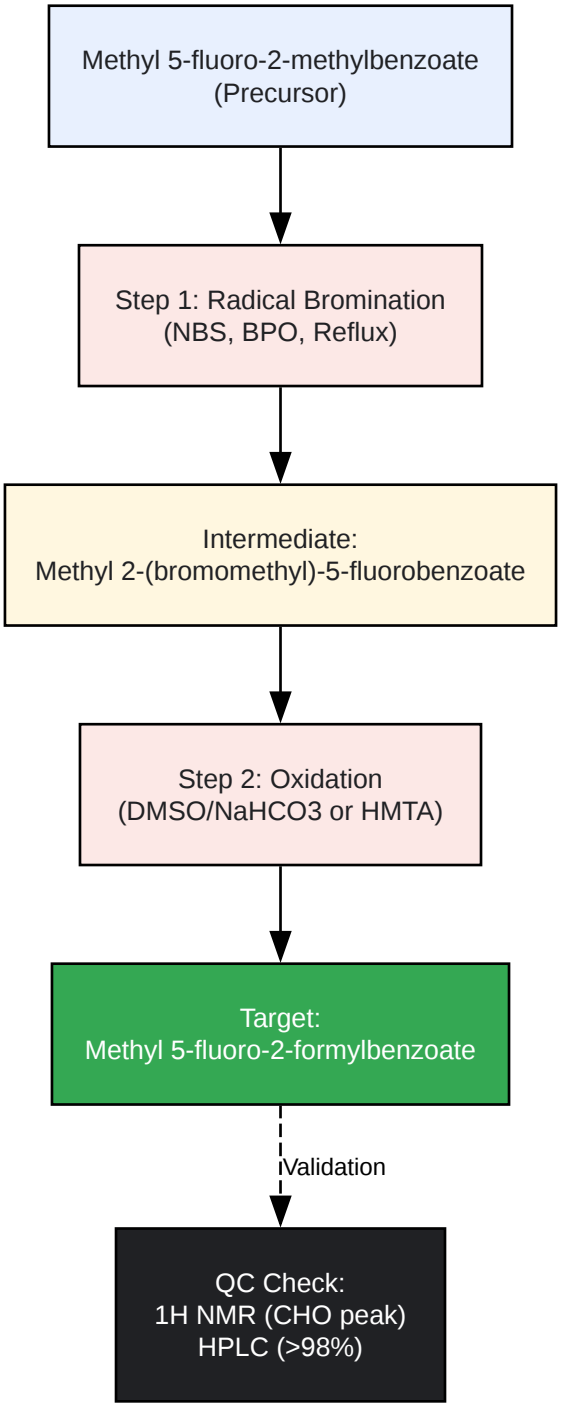

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Figure 2: Synthetic pathway from commercially available precursors to the target aldehyde.

Application in Drug Discovery (PARP Inhibitors)

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This molecule is a "linchpin" intermediate. The 2-formyl and 1-ester groups provide the necessary carbon scaffold to form the phthalazin-1(2H)-one core upon reaction with hydrazine.

- Mechanism: Condensation of hydrazine with the aldehyde (Schiff base formation) followed by intramolecular cyclization with the ester.
- Relevance: This scaffold is homologous to the core of Olaparib, Talazoparib, and Niraparib, where the fluorine atom at position 5 (which becomes position 6 or 7 in the phthalazinone depending on numbering) modulates metabolic stability and potency.

References

- Patent WO2014210255A1: Primary carboxamides as Btk inhibitors.
- Patent KR20230011467A: Derivatives of Piperidinedione.
- PubChem Compound Summary: **Methyl 5-fluoro-2-formylbenzoate** (CAS 1194374-71-4). [Link]

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